Technical Guide: (2R-trans)-Diltiazem Hydrochloride

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Compound of Interest

Compound Name:	*(2R-trans)-Diltiazem Hydrochloride*
CAS No.:	*103532-27-0*
Cat. No.:	*B119785*

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Stereochemical Identification, Analytical Control, and Impurity Profiling

CAS Number: 103532-27-0 Role: Pharmacopeial Impurity Standard (EP Impurity A / USP Related Compound A) Active Pharmaceutical Ingredient (API) Counterpart: Diltiazem HCl (CAS: 33286-22-5)

Executive Technical Summary

(2R-trans)-Diltiazem Hydrochloride is the diastereomeric impurity of the antihypertensive drug Diltiazem. While the therapeutic API exists as the (+)-cis-(2S,3S) isomer, the (2R-trans) variant represents a specific stereochemical deviation at the C2 position of the benzothiazepine ring.

For drug development professionals, this compound is not a therapeutic target but a Critical Quality Attribute (CQA) marker. Its presence indicates a loss of stereocontrol during the cyclization of the benzothiazepine ring or post-synthesis epimerization. Regulatory bodies (ICH,

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FDA, EMA) require stringent monitoring of this isomer due to its potential to alter the safety and efficacy profile of the final drug product.

Core Identity Matrix

Parameter	Technical Specification
Chemical Name	(2R,3S)-5-[2-(dimethylamino)ethyl]-2-(4-methoxyphenyl)-4-oxo-2,3,4,5-tetrahydro-1,5-benzothiazepin-3-yl acetate hydrochloride
Stereochemistry	(2R, 3S) - trans configuration
Molecular Formula	$C_{22}H_{26}N_2O_4S$[1][2][3][4][5][6][7][8] · HCl
Molecular Weight	450.98 g/mol
Solubility	Soluble in water, methanol, and chloroform; sparingly soluble in anhydrous ethanol.
Appearance	White to off-white crystalline powder

Stereochemical Intelligence & Mechanism of Formation

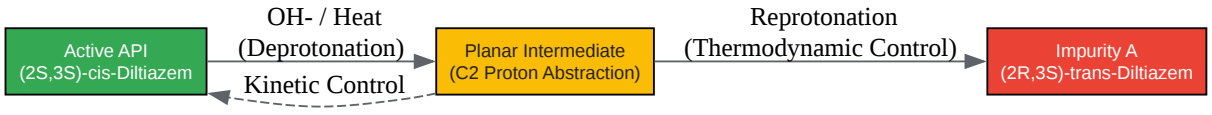
The pharmacological potency of Diltiazem is strictly linked to its cis-(2S,3S) geometry. The (2R-trans) isomer arises primarily through C2-epimerization.

The Epimerization Mechanism

The C2 position is alpha to the sulfur atom and benzylic to the p-methoxyphenyl group, making the C2 proton acidic. Under basic conditions or thermal stress, the C2 proton can be abstracted, leading to a planar enolate-like intermediate. Reprotonation can occur from the opposite face, inverting the configuration from (S) to (R).

Because the trans configuration minimizes steric strain between the bulky C2-phenyl and C3-acetate groups compared to the cis form, the (2R-trans) isomer is often thermodynamically favored over the kinetic cis product.

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Figure 1: Mechanism of C2-epimerization converting the active API into the (2R-trans) impurity. [3]

Analytical Characterization Protocol

Distinguishing the (2R-trans) isomer from the active (2S,3S) drug requires high-resolution chromatography, as standard C18 methods may fail to resolve these diastereomers adequately.

High-Performance Liquid Chromatography (HPLC) Method

This protocol is designed to be self-validating: the system suitability criteria ensure that the column and mobile phase are performing correctly before any samples are quantified.

Objective: Quantify (2R-trans)-Diltiazem HCl (Impurity A) in the presence of Diltiazem HCl.

A. Chromatographic Conditions[9][10][11]

- Column: Octylsilyl silica gel (C8) or specialized Chiral Stationary Phase (e.g., Amylose tris(3,5-dimethylphenylcarbamate)).
  - Recommendation: Inertsil C8-3, 4.6 mm × 150 mm, 5 µm (or equivalent).
- Mobile Phase:
  - Buffer: Dissolve 1.15 g of Ammonium Dihydrogen Phosphate in 1000 mL water. Adjust pH to 6.2 with dilute phosphoric acid.
  - Mixture: Buffer : Acetonitrile : Methanol (50 : 25 : 25 v/v/v).

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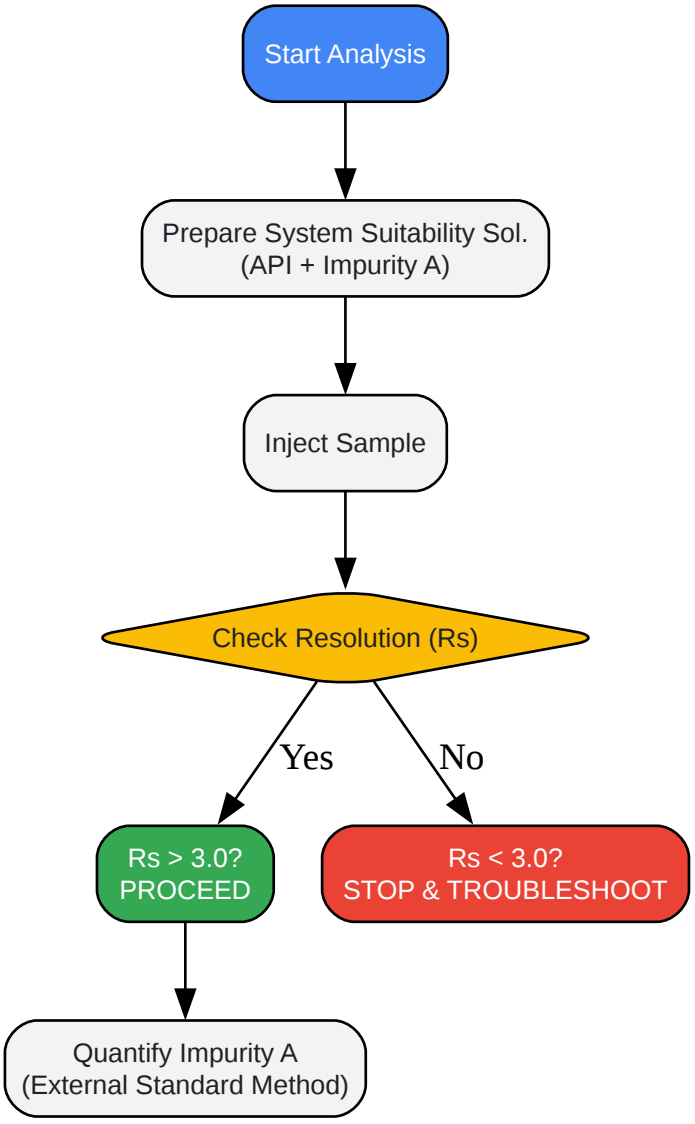
- Flow Rate: 1.0 mL/min.[12]
- Detection: UV absorption at 240 nm.
- Temperature: 25°C.
- Injection Volume: 20 µL.

B. System Suitability (The "Self-Validating" Step)

Before running unknown samples, inject a System Suitability Solution containing both Diltiazem HCl and (2R-trans)-Diltiazem HCl (Impurity A).

- Resolution (Rs): The resolution between the Diltiazem peak and the Impurity A peak must be > 3.0.
  - Why? A lower resolution indicates column degradation or incorrect pH, leading to inaccurate impurity quantification.
- Tailing Factor: Not more than 1.5 for the Diltiazem peak.
- Relative Retention Time (RRT):
  - Diltiazem: 1.0
  - Impurity A ((2R-trans)): Typically ~1.1 to 1.2 (elutes after the main peak on C8 systems due to higher hydrophobicity of the trans arrangement).

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Figure 2: Self-validating analytical workflow for impurity quantification.

Quantitative Specifications & Reference Data

The following data is essential for calculating relative response factors and establishing purity standards.

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Property	Value	Notes
UV Max (λmax)	237 nm	Strong absorption due to the p-methoxybenzoyl chromophore.
Melting Point	210–215°C (dec.)	Distinct from the cis-isomer (207–212°C); ranges often overlap, making MP unreliable for ID.
Specific Rotation [α]D	+95° to +105°	(c=1, Methanol). The active drug is ~+115°.
pKa	~7.7 (Amine)	Basic nitrogen facilitates salt formation with HCl.

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